

(Dichloromethyl)cyclohexane: A Technical Guide to Safety, Handling, and Toxicity

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Compound of Interest

Compound Name: (Dichloromethyl)cyclohexane

Cat. No.: B15211015

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Disclaimer: This document provides a comprehensive overview of the available safety, handling, and toxicity information for **(Dichloromethyl)cyclohexane** (CAS No. 24099-71-6). It is intended for use by researchers, scientists, and drug development professionals. Direct toxicological data for this specific compound is limited. Therefore, much of the guidance provided is based on the chemical's structure, data from analogous compounds (dichlorinated alkanes and cyclohexyl derivatives), and general principles of chemical safety. All users should exercise caution and consult with a qualified safety professional before handling this substance.

Chemical and Physical Properties

Limited experimental data is available for the physical and chemical properties of **(Dichloromethyl)cyclohexane**. The following table summarizes computed data.^[1]

Property	Value	Source
Molecular Formula	C ₇ H ₁₂ Cl ₂	PubChem[1]
Molecular Weight	167.07 g/mol	PubChem[1]
CAS Number	24099-71-6	PubChem[1]
IUPAC Name	dichloromethylcyclohexane	PubChem[1]
SMILES	<chem>C1CCC(CC1)C(Cl)Cl</chem>	PubChem[1]
InChI	InChI=1S/C7H12Cl2/c8-7(9)6-4-2-1-3-5-6/h6-7H,1-5H2	PubChem[1]
Computed XLogP3	3.9	PubChem[1]

Hazard Identification and GHS Classification

A specific Globally Harmonized System (GHS) classification for **(Dichloromethyl)cyclohexane** is not readily available. However, based on its structure as a dichlorinated alkane and a cyclohexane derivative, the following potential hazards should be considered.

Inferred Potential Hazards:

- **Acute Toxicity (Oral, Dermal, Inhalation):** May be harmful if swallowed, in contact with skin, or if inhaled. Chlorinated hydrocarbons can exhibit toxicity to the liver, kidneys, and central nervous system.
- **Skin Corrosion/Irritation:** Likely to be a skin irritant. Prolonged or repeated contact may cause dermatitis.
- **Serious Eye Damage/Eye Irritation:** Likely to cause serious eye irritation.
- **Aspiration Hazard:** If the substance is a liquid, it may be an aspiration hazard if swallowed.
- **Environmental Hazards:** Potentially harmful to aquatic life.

Toxicology

No specific toxicological studies on **(Dichloromethyl)cyclohexane** were identified. The toxicological profile is therefore inferred from related compounds.

General Toxicity of Chlorinated Hydrocarbons:

Chlorinated hydrocarbons are known to have a range of toxic effects. The liver and kidneys are often target organs. Neurological effects, such as dizziness, headache, and incoordination, can also occur with exposure.

Toxicity of Cyclohexane Derivatives:

Cyclohexane itself can cause central nervous system depression, and it is a skin and respiratory tract irritant.

Due to the lack of specific data, it is prudent to handle **(Dichloromethyl)cyclohexane** as a substance with unknown but potentially significant toxicity.

Safety and Handling

All work with **(Dichloromethyl)cyclohexane** should be conducted in a well-ventilated area, preferably within a chemical fume hood.

4.1. Personal Protective Equipment (PPE)

A comprehensive PPE program should be implemented. The following are minimum recommendations:

- **Eye Protection:** Chemical safety goggles or a face shield.
- **Hand Protection:** Chemically resistant gloves (e.g., nitrile, neoprene). Glove breakthrough times should be considered for prolonged handling.
- **Skin and Body Protection:** A lab coat or chemical-resistant apron should be worn. For larger quantities or in situations with a higher risk of splashing, chemical-resistant coveralls may be necessary.
- **Respiratory Protection:** If working outside of a fume hood or if aerosols may be generated, a respirator with an appropriate organic vapor cartridge is recommended.

4.2. Storage

Store in a tightly closed container in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents.

4.3. Spill and Emergency Procedures

- Small Spills: Absorb with an inert material (e.g., vermiculite, sand) and place in a suitable container for disposal.
- Large Spills: Evacuate the area and prevent entry. Contact environmental health and safety personnel.
- Fire: Use a dry chemical, carbon dioxide, or foam extinguisher. Do not use water, as it may be ineffective and spread the chemical. Fire may produce irritating and toxic gases, including hydrogen chloride.

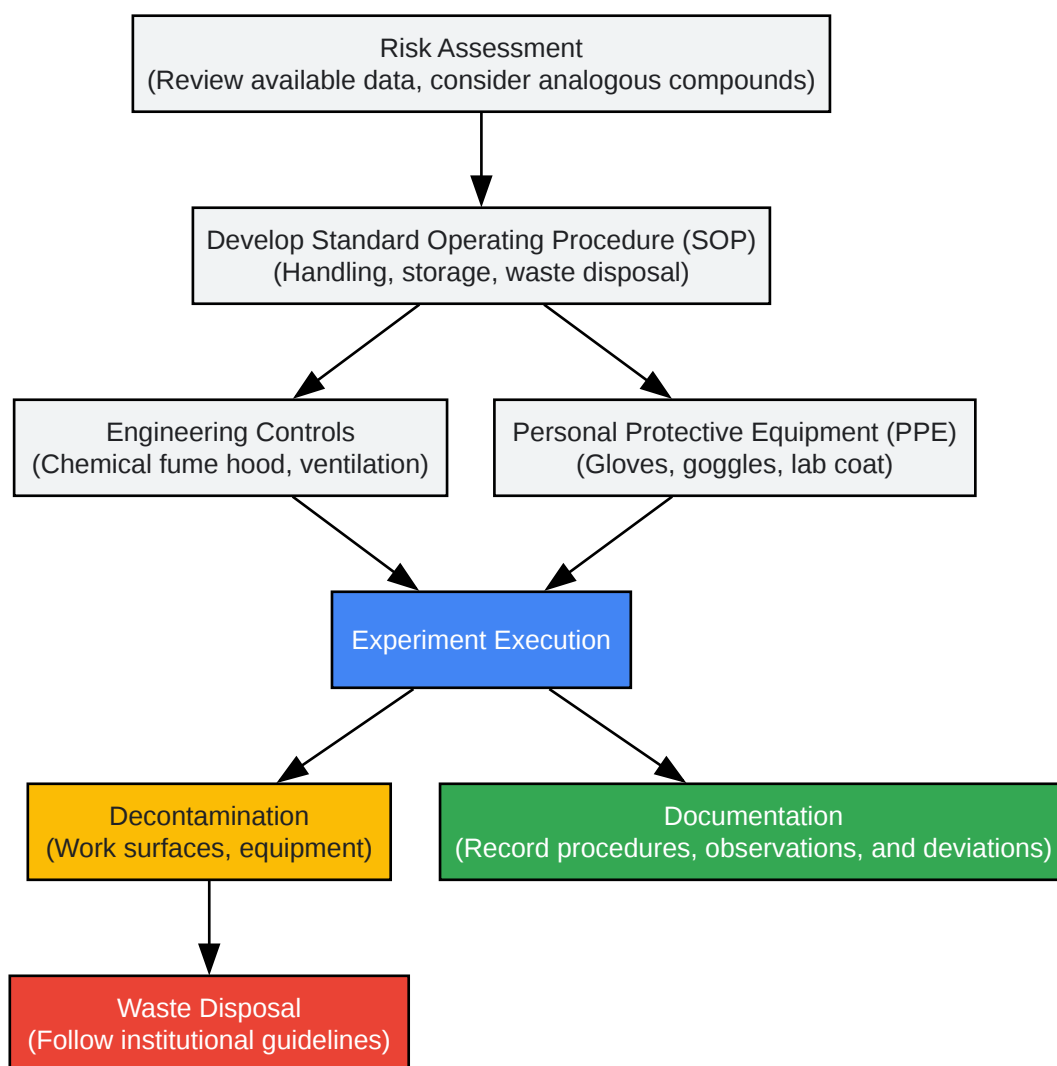
4.4. First Aid Measures

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention.
- Skin Contact: Immediately flush skin with plenty of water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if irritation develops.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting lower and upper eyelids occasionally. Seek medical attention.
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

Experimental Protocols

Due to the absence of specific published studies on **(Dichloromethyl)cyclohexane**, detailed experimental protocols are not available. The following section provides a generalized workflow for handling a chemical with unknown toxicity in a research setting.

General Experimental Workflow for Handling Potentially Hazardous Chemicals

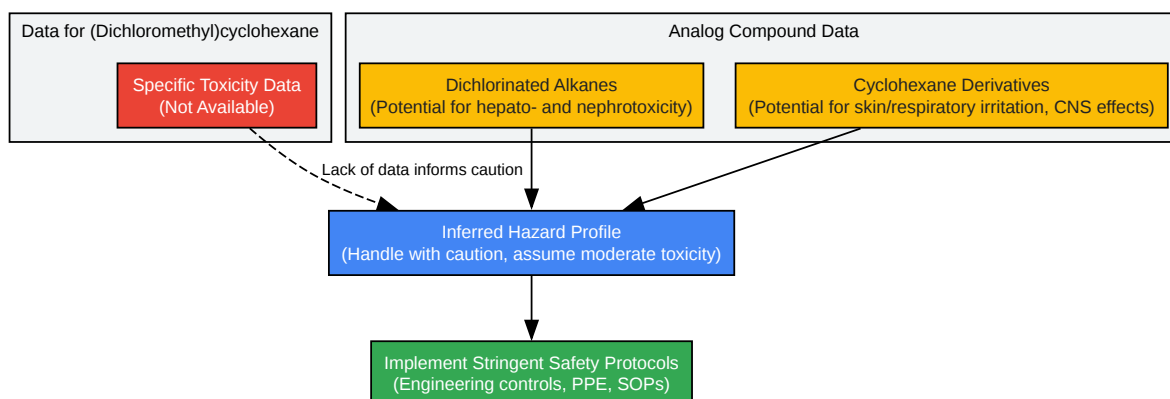


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Caption: General workflow for experiments with potentially hazardous chemicals.

Hazard Assessment Logic

When specific toxicological data is unavailable, a logical process of hazard assessment based on analogous compounds is necessary.



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Caption: Logical relationship for hazard assessment in the absence of specific data.

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References

- 1. (Dichloromethyl)cyclohexane | C₇H₁₂Cl₂ | CID 13066179 - PubChem [pubchem.ncbi.nlm.nih.gov]
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